

Decahydro-2-naphthol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **DECAHYDRO-2-NAPHTHOL**

Cat. No.: **B7783788**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **decahydro-2-naphthol**, a common laboratory chemical. The information is compiled to assist researchers, scientists, and professionals in drug development in maintaining a safe laboratory environment. This document outlines the hazardous properties of **decahydro-2-naphthol**, summarizes key toxicological data, and provides detailed procedural guidelines for its safe use.

Hazard Identification and Classification

Decahydro-2-naphthol is classified as a hazardous chemical. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)

Table 1: GHS Hazard Classification

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific target organ toxicity (single exposure)	3
Target Organs	Respiratory system

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of a substance is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of **Decahydro-2-naphthol**

Property	Value
Synonyms	2-Decalol, Decahydro-beta-naphthol
CAS Number	825-51-4
Molecular Formula	C ₁₀ H ₁₈ O
Molecular Weight	154.25 g/mol
Appearance	Colorless to light yellow liquid or solid
Odor	Characteristic
Boiling Point	109 °C @ 14 mmHg
Flash Point	113 °C (closed cup)
Density	0.996 g/mL at 25 °C
Solubility	Sparingly soluble in water

Toxicological Data

The following table summarizes the available quantitative toxicity data for **decahydro-2-naphthol**. These values are critical for risk assessment in a laboratory setting.

Table 3: Acute Toxicity Data for **Decahydro-2-naphthol**

Route of Exposure	Species	Test	Result
Oral	Rat	LD50 (Lethal Dose, 50%)	> 5000 mg/kg
Dermal	Rabbit	LD50 (Lethal Dose, 50%)	> 5000 mg/kg

Experimental Protocols

The following are generalized experimental protocols for acute toxicity and irritation testing based on OECD guidelines. The specific details of the studies that generated the LD50 values for **decahydro-2-naphthol** are not publicly available; therefore, these protocols represent the standard methodologies for such assessments.

Acute Oral Toxicity (Based on OECD Guideline 401)

This test provides information on health hazards likely to arise from a single oral exposure to a substance.

- **Test Animals:** Healthy, young adult rodents (typically rats), nulliparous and non-pregnant females are used.
- **Housing and Feeding:** Animals are housed in standard laboratory conditions with controlled temperature ($22 \pm 3^{\circ}\text{C}$) and humidity (30-70%). Conventional laboratory diets and drinking water are provided ad libitum, with a brief fasting period before and after administration of the test substance.[2]
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube. The volume should not exceed 1 mL/100 g of body weight for non-aqueous solutions.[2]
- **Observation Period:** Animals are observed for mortality, and clinical signs of toxicity for at least 14 days. Observations are made frequently on the day of dosing and at least daily thereafter.

- Data Collection: Body weight of the animals is recorded weekly. At the end of the observation period, all surviving animals are euthanized and subject to a gross necropsy.

Acute Dermal Toxicity (Based on OECD Guideline 402)

This test assesses the potential for a substance to cause toxicity through skin contact.

- Test Animals: Healthy young adult rats (200-300g), rabbits, or guinea pigs with healthy, intact skin are used.[3][4]
- Preparation of Animals: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.[3]
- Dose Application: The test substance is applied uniformly over an area of approximately 10% of the total body surface area. The area is then covered with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.[4]
- Observation Period: Animals are observed for signs of toxicity and mortality for at least 14 days.
- Data Collection: Skin lesions are evaluated, and body weights are recorded weekly. A gross necropsy is performed on all animals at the end of the study.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible or irreversible skin damage.

- Test Animals: Albino rabbits are the preferred species.
- Application: A small area of skin (approximately 6 cm²) is exposed to a single dose of the test substance (0.5 mL for liquids or 0.5 g for solids).[5] The exposure period is typically 4 hours. [5]
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observation period can extend up to 14 days to assess the reversibility of the effects.[5]

- Scoring: The severity of skin reactions is scored according to a standardized system.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test determines the potential of a substance to cause eye irritation or damage.

- Test Animals: Albino rabbits are typically used.
- Application: A single dose of the test substance (0.1 mL for liquids) is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[\[6\]](#)
- Observation: The eyes are examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after application. The observation period may be extended to 21 days to evaluate the reversibility of any observed effects.[\[6\]](#)[\[7\]](#)
- Scoring: Ocular lesions are scored using a standardized system.

Safety and Handling Precautions

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.[\[1\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin contact.
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of inhaling vapors or aerosols, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[1\]](#)

Handling and Storage

- Handling: Use only in a well-ventilated area, preferably under a chemical fume hood. Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Wash hands thoroughly after handling.[\[8\]](#)

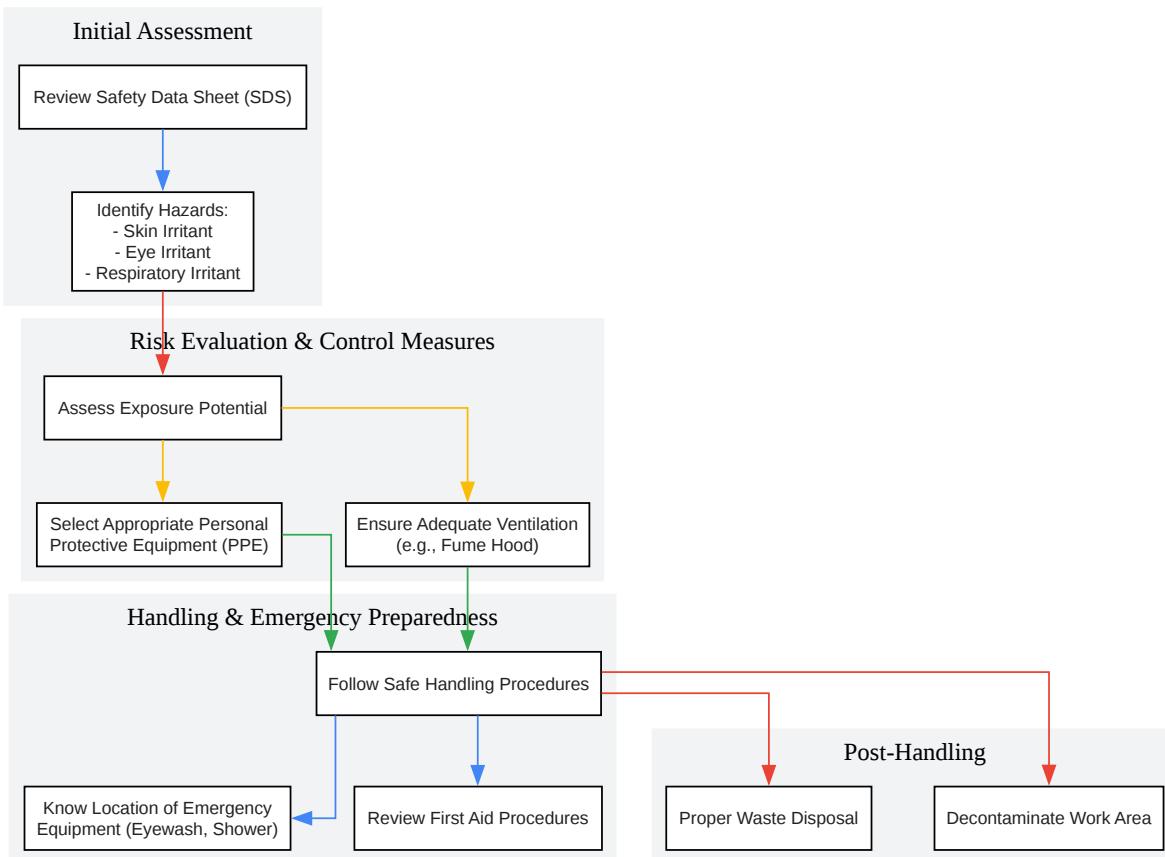
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[8]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[8]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.[8]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Logical Workflow for Safety Assessment

Due to the lack of specific data on the toxicological signaling pathways of **decahydro-2-naphthol**, a generalized workflow for chemical safety assessment is presented below. This diagram illustrates the logical steps a researcher should follow when handling a chemical with known irritant properties.

[Click to download full resolution via product page](#)**Workflow for Safe Handling of Decahydro-2-naphthol.**

Conclusion

Decahydro-2-naphthol is a valuable laboratory reagent that requires careful handling due to its irritant properties. Adherence to the safety precautions and handling procedures outlined in this guide is essential for minimizing risk and ensuring a safe working environment. Researchers should always consult the most current Safety Data Sheet before using this chemical and be prepared to respond appropriately in case of an accidental exposure.

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